

physical and chemical properties of ammonium hydroxide

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Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ammonium** Hydroxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ammonium hydroxide (NH_4OH), commonly known as aqueous ammonia, is a solution of ammonia gas (NH_3) dissolved in water.^{[1][2]} While the formula NH_4OH is widely used for convenience, it's important to note that in aqueous solutions, ammonia exists in equilibrium with water, with only a small fraction forming **ammonium** (NH_4^+) and hydroxide (OH^-) ions.^[3] This solution is a colorless liquid with a characteristically strong, pungent odor.^[2] **Ammonium** hydroxide is a versatile and widely used reagent in various industrial, laboratory, and pharmaceutical applications, primarily functioning as a weak base, a complexant, and a nitrogen source.^{[4][5]} Its utility spans from pH regulation in chemical syntheses to its use in the manufacturing of fertilizers and cleaning agents.^{[4][6]} This guide provides a comprehensive overview of the core physical and chemical properties of **ammonium** hydroxide, detailed experimental protocols for its characterization, and visual representations of its chemical behavior.

Physical Properties

The physical properties of **ammonium** hydroxide solutions are highly dependent on the concentration of dissolved ammonia. Commercially available solutions typically range from 5%

to 30% ammonia by weight.[\[7\]](#)

Table 1: General Physical Properties of Ammonium Hydroxide

Property	Value	References
Chemical Formula	NH ₄ OH	[8]
Molar Mass	35.04 g/mol	[8]
Appearance	Colorless liquid	[8]
Odor	Strong, pungent, "fishy"	[2]

Table 2: Concentration-Dependent Physical Properties of Ammonium Hydroxide

Concentration (% w/w)	Density (g/cm ³)	Boiling Point (°C)	Melting Point (°C)	pH
5%	-	38.8	-	12.2 [6]
10%	-	-	-57.5	12.4 [6]
25%	0.91	37.7	-57.5	-
30%	-	117.7	-	13.5 [6]
35%	0.88	-	-91.5	-

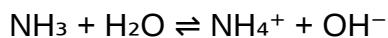
Note: Data compiled from various sources.[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Solubility

Ammonia is highly soluble in water, a property that decreases with increasing temperature.[\[4\]](#) At 15.6 °C, a saturated solution contains 35.6% ammonia by mass.[\[4\]](#) The high solubility is attributed to the formation of hydrogen bonds between ammonia and water molecules.

Chemical Properties

Ammonium hydroxide is a weak base. In solution, it establishes an equilibrium where a small fraction of ammonia molecules react with water to produce **ammonium** and hydroxide ions, conferring its basic properties.[\[6\]](#)



The base ionization constant (K_b) for this equilibrium is 1.8×10^{-5} at 25°C , which corresponds to a pK_b of 4.75.[\[6\]](#)[\[9\]](#)

Table 3: Chemical Characteristics of Ammonium Hydroxide

Property	Value	References
Nature	Weak Base	[6]
pK_b	4.75	[9] [10] [11]
K_b	1.8×10^{-5}	[6]

Reactivity

- Neutralization Reactions: As a base, **ammonium** hydroxide readily reacts with acids to form **ammonium** salts and water. For example, with hydrochloric acid, it forms **ammonium** chloride: $\text{NH}_4\text{OH} + \text{HCl} \rightarrow \text{NH}_4\text{Cl} + \text{H}_2\text{O}$
- Reactions with Metal Salts: **Ammonium** hydroxide reacts with many metal salts to form precipitates of the corresponding metal hydroxides.[\[12\]](#) The color and solubility of these precipitates are often characteristic of the metal ion, making these reactions useful in qualitative analysis.[\[12\]](#)[\[13\]](#) In some cases, the initially formed precipitate may dissolve in excess **ammonium** hydroxide due to the formation of soluble complex ions.[\[13\]](#)[\[14\]](#) For example, with copper(II) sulfate, a pale blue precipitate of copper(II) hydroxide is initially formed, which then dissolves in excess **ammonium** hydroxide to form a deep blue solution of tetraamminecopper(II) sulfate.[\[15\]](#)[\[16\]](#)
- Decomposition: Upon heating, **ammonium** hydroxide solutions decompose, releasing ammonia gas and leaving behind water.[\[17\]](#) This volatility increases with temperature.

Experimental Protocols

Determination of Ammonium Hydroxide Concentration by Titration

This protocol describes the determination of the concentration of an **ammonium** hydroxide solution by titration with a standardized strong acid, such as hydrochloric acid (HCl).

Materials:

- Burette, 50 mL
- Pipette, 25 mL
- Erlenmeyer flask, 250 mL
- Standardized hydrochloric acid solution (e.g., 0.1 M HCl)
- **Ammonium** hydroxide solution of unknown concentration
- Methyl orange indicator solution
- Distilled water

Procedure:

- Rinse the burette with a small amount of the standardized HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25.00 mL of the **ammonium** hydroxide solution into a clean 250 mL Erlenmeyer flask.
- Add 2-3 drops of methyl orange indicator to the flask. The solution will turn yellow.
- Titrate the **ammonium** hydroxide solution with the HCl from the burette, swirling the flask continuously.

- Continue the titration until the solution in the flask changes from yellow to a persistent orange or faint pink color, which indicates the endpoint.
- Record the final burette reading. The volume of HCl used is the difference between the final and initial readings.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the molarity of the **ammonium** hydroxide solution using the formula: $M_1V_1 = M_2V_2$ Where M_1 and V_1 are the molarity and volume of the HCl solution, and M_2 and V_2 are the molarity and volume of the **ammonium** hydroxide solution.[18][19]

Spectrophotometric Determination of Ammonium Concentration (Indophenol Blue Method)

This method is based on the reaction of ammonia with salicylate and hypochlorite in the presence of a catalyst (sodium nitroprusside) to form a blue-colored indophenol complex. The absorbance of this complex is proportional to the ammonia concentration.[20][21]

Materials:

- Spectrophotometer
- Volumetric flasks and pipettes
- **Ammonium** standard stock solution (e.g., 1000 mg/L as N)
- Phenol-alkali solution
- Sodium hypochlorite solution
- Sodium nitroprusside solution

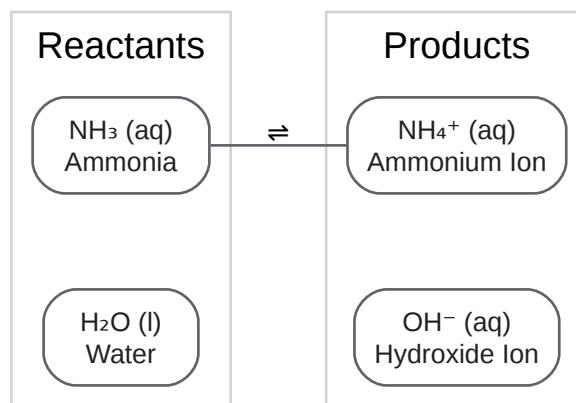
Procedure:

- Preparation of Reagents:
 - Phenol-alkali solution: Dissolve sodium hydroxide in distilled water, then add phenol.

- Sodium nitroprusside solution: Dissolve sodium nitroprusside in distilled water.
- Sodium hypochlorite solution: Use a commercial bleach solution of known concentration.
- Preparation of Calibration Standards: Prepare a series of standard solutions with known **ammonium** concentrations by diluting the stock solution.
- Sample and Standard Treatment:
 - To a specific volume of sample or standard in a volumetric flask, add the phenol-alkali solution and mix.
 - Add the sodium nitroprusside solution and mix.
 - Finally, add the sodium hypochlorite solution, mix, and bring the solution to volume with distilled water.
- Color Development: Allow the solutions to stand for a specified time (e.g., 1 hour) at room temperature for the blue color to develop.
- Spectrophotometric Measurement: Measure the absorbance of each standard and sample at a wavelength of 640 nm, using a reagent blank to zero the instrument.
- Data Analysis: Plot a calibration curve of absorbance versus **ammonium** concentration for the standards. Determine the concentration of **ammonium** in the sample by comparing its absorbance to the calibration curve.[20][22]

Visualizations

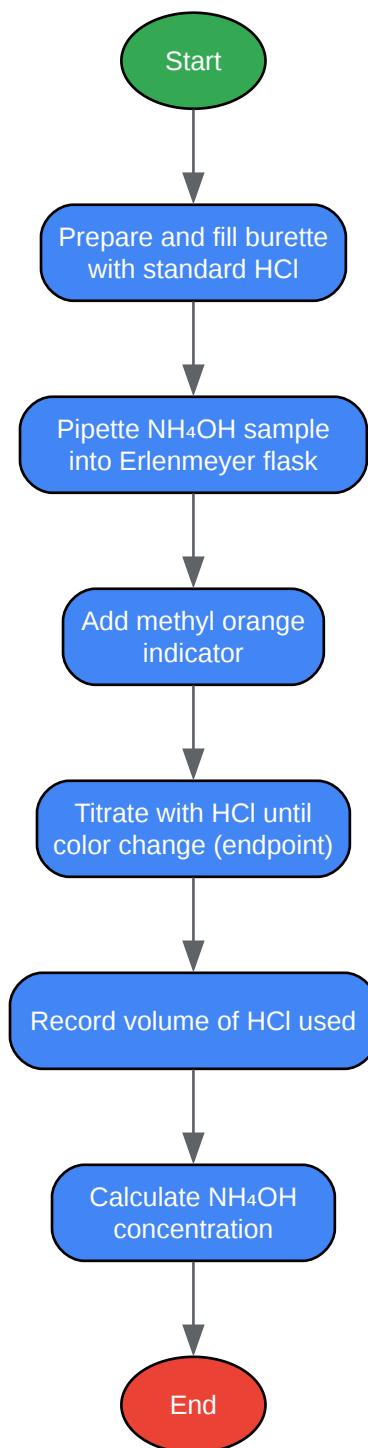
Diagram 1: Equilibrium of Ammonium Hydroxide in Water



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Caption: Chemical equilibrium of ammonia in water.

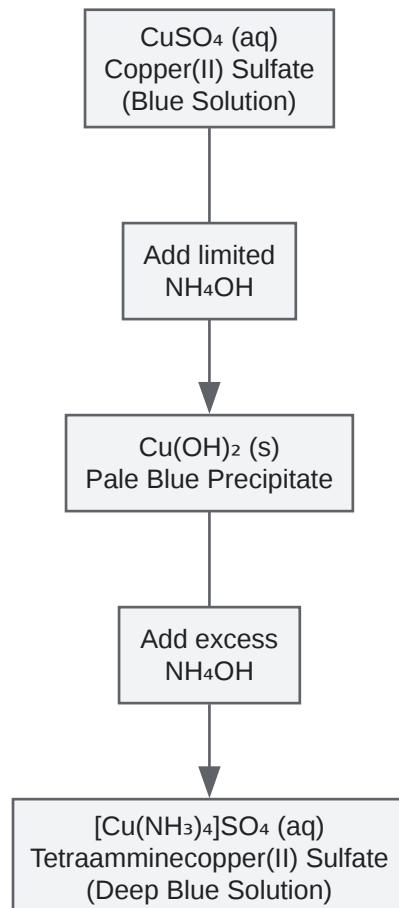
Diagram 2: Titration Experimental Workflow



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Caption: Workflow for the titration of **ammonium** hydroxide.

Diagram 3: Reaction of Ammonium Hydroxide with Copper(II) Sulfate



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